

An In-depth Technical Guide to 6-Hydroxy-2,2-dimethylchroman-4-one

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Compound of Interest

Compound Name: 6-Hydroxy-2,2-dimethylchroman-4-one

Cat. No.: B180581

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Abstract

This technical guide provides a comprehensive overview of **6-Hydroxy-2,2-dimethylchroman-4-one** (CAS No: 31366-85-5), a heterocyclic compound of significant interest in pharmaceutical, cosmetic, and material science research. As a member of the chromanone family, this molecule possesses a privileged scaffold associated with a wide array of biological activities, most notably as a potent antioxidant. This document delves into its fundamental physicochemical properties, provides detailed methodologies for its synthesis and analytical characterization, and explores the mechanistic basis of its activity and its potential applications. The guide is intended for researchers, chemists, and drug development professionals seeking a detailed, practical understanding of this versatile compound.

Introduction and Scientific Context

6-Hydroxy-2,2-dimethylchroman-4-one belongs to the chromanone class of compounds, which are characterized by a benzene ring fused to a dihydropyranone ring.^[1] This core structure is prevalent in a variety of natural products, particularly flavonoids, and is a cornerstone for the development of synthetic bioactive molecules.^{[2][3]} The specific substitution pattern of **6-Hydroxy-2,2-dimethylchroman-4-one**—a hydroxyl group at the C-6 position and gem-dimethyl groups at C-2—confers distinct chemical properties and biological activities.

The hydroxyl group on the aromatic ring is a key structural feature, making the molecule a phenolic compound. This functionality is fundamentally linked to its strong antioxidant

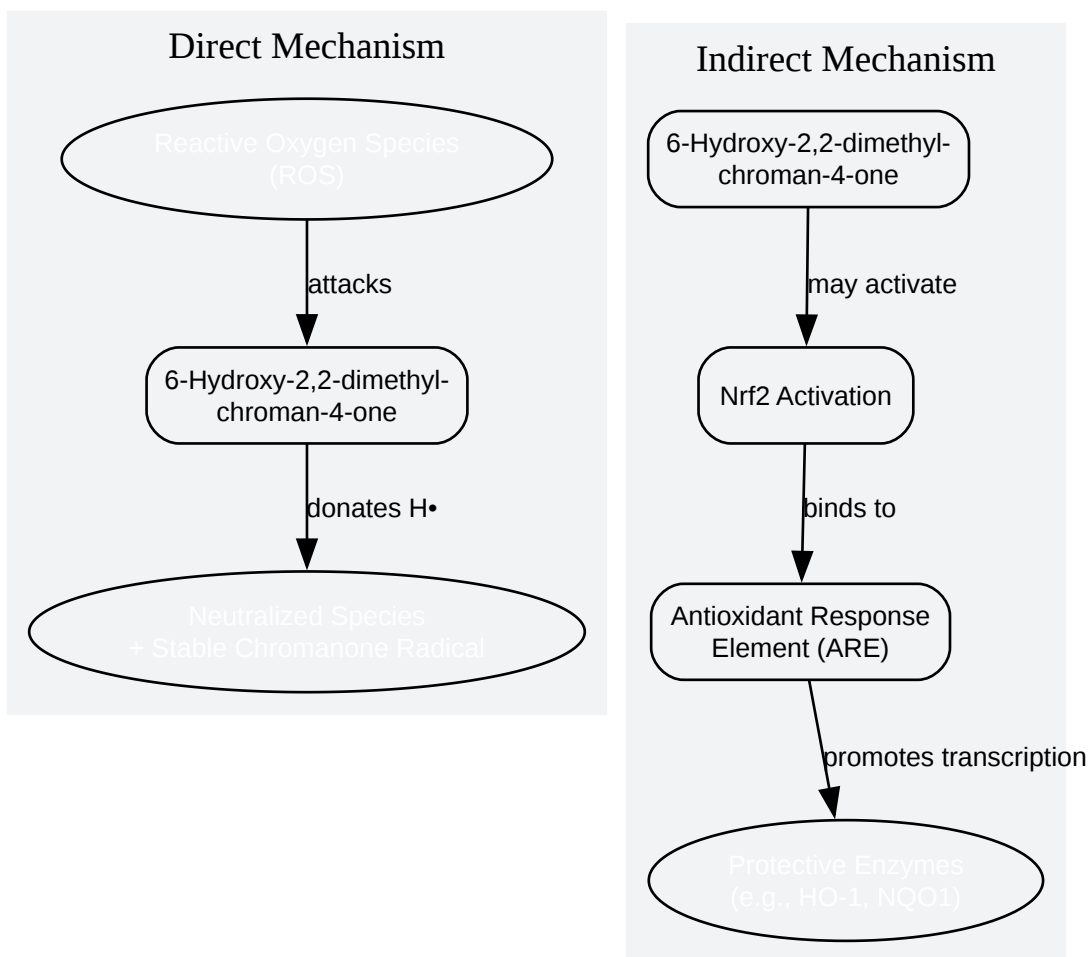
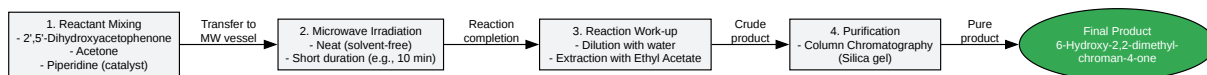
properties, as it can readily donate a hydrogen atom to neutralize free radicals.[4][5] The gem-dimethyl substitution on the pyranone ring enhances the stability of the molecule. This compound has been identified in nature, notably in the plant *Tussilago farfara*, and serves as a valuable synthetic precursor for more complex bioactive molecules.[2] Its utility spans from being an antioxidant in cosmetic and food formulations to a building block in pharmaceutical development.[4]

Physicochemical and Structural Properties

A thorough understanding of the molecule's physical and chemical characteristics is paramount for its application in research and development.

Chemical Structure and Identification

The molecular structure of **6-Hydroxy-2,2-dimethylchroman-4-one** is depicted below. Its key identifiers and computed properties are summarized in Table 1.



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